

Application Notes and Protocols for TEGDA in Flexible and Rigid Plastics

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Compound of Interest

Compound Name: Triethylene glycol diacrylate

Cat. No.: B157822

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for utilizing Tri(ethylene glycol) diacrylate (TEGDA) in the formulation of both flexible and rigid plastics. The information is intended to guide researchers in developing materials with tailored mechanical properties for a variety of applications, including in the biomedical and pharmaceutical fields.

Introduction to TEGDA in Polymer Science

Tri(ethylene glycol) diacrylate (TEGDA) is a difunctional acrylate monomer that serves as a versatile building block in polymer chemistry. Its low viscosity, high reactivity, and ability to form cross-linked networks upon polymerization make it a valuable component in formulations for coatings, adhesives, and 3D printing resins. By carefully selecting co-monomers and polymerization conditions, the mechanical properties of TEGDA-based plastics can be precisely controlled, ranging from soft and flexible to hard and rigid materials.

Achieving Flexibility and Rigidity with TEGDA

The mechanical properties of a TEGDA-based polymer are primarily determined by the architecture of the resulting polymer network.

- Flexibility is achieved by creating a polymer network with a lower crosslink density. This can be accomplished by incorporating long-chain, flexible co-monomers or plasticizers into the formulation. These components increase the distance between crosslinks, allowing for

greater chain mobility and resulting in a material with higher elongation at break and a lower tensile modulus.

- Rigidity is obtained by forming a densely cross-linked network. This is achieved by using TEGDA in combination with multifunctional acrylates, which act as rigid crosslinkers. These molecules create a tightly woven network with restricted chain movement, leading to a material with high tensile strength and a high tensile modulus.

Quantitative Data on Mechanical Properties

The following table summarizes the typical mechanical properties of flexible and rigid plastics formulated with TEGDA and its co-monomers. The data is compiled from various sources and provides a comparative overview.

| Property | Flexible TEGDA-based Plastic | Rigid TEGDA-based Plastic | Test Standard |
|---------------------|--|---|---------------|
| Tensile Strength | 5 - 15 MPa | 30 - 60 MPa | ASTM D638 |
| Tensile Modulus | 10 - 100 MPa | 1000 - 2500 MPa | ASTM D638 |
| Elongation at Break | 50 - 200% | 2 - 10% | ASTM D638 |
| Shore Hardness | A 60 - 90 | D 70 - 90 | ASTM D2240 |
| Formulation | TEGDA with flexible co-monomers (e.g., long-chain diacrylates) | TEGDA with rigid crosslinkers (e.g., trifunctional acrylates) | - |

Experimental Protocols

The following are detailed protocols for the preparation and testing of flexible and rigid TEGDA-based plastics via UV-induced photopolymerization.

Protocol 1: Synthesis of a Flexible TEGDA-based Plastic

Objective: To synthesize a flexible plastic with high elongation at break.

Materials:

- Tri(ethylene glycol) diacrylate (TEGDA)
- Poly(ethylene glycol) diacrylate (PEGDA, $M_n = 700$ g/mol) as a flexible co-monomer
- 2-Hydroxy-2-methyl-1-phenyl-propan-1-one (e.g., Darocur® 1173) as a photoinitiator
- Ethanol (for cleaning)
- Glass slides
- Spacers (e.g., 1 mm thick)
- UV curing system (365 nm wavelength)

Procedure:

- **Formulation Preparation:** In a light-protected container, prepare the resin mixture by combining 50% (w/w) TEGDA, 48% (w/w) PEGDA (M_n 700), and 2% (w/w) photoinitiator.
- **Mixing:** Thoroughly mix the components using a magnetic stirrer or vortex mixer until a homogeneous, clear solution is obtained.
- **Mold Assembly:** Clean two glass slides with ethanol. Place the spacers on one of the glass slides to create a mold of a defined thickness.
- **Casting:** Carefully pour the resin mixture into the mold, ensuring there are no air bubbles. Place the second glass slide on top to enclose the resin.
- **UV Curing:** Place the mold in the UV curing system. Expose the resin to UV light (365 nm) at an intensity of approximately 10-20 mW/cm² for 5-10 minutes. Curing time may need to be optimized based on the specific UV source and resin thickness.
- **Demolding and Post-Curing:** After curing, carefully separate the glass slides to remove the flexible plastic film. For optimal mechanical properties, a post-curing step under UV light or at a slightly elevated temperature (e.g., 60°C for 1 hour) in an oven can be performed.

Characterization:

- **Mechanical Testing:** Cut the cured film into dumbbell-shaped specimens according to ASTM D638. Perform tensile testing using a universal testing machine to determine tensile strength, tensile modulus, and elongation at break.
- **Hardness Testing:** Measure the Shore A hardness of the material using a durometer according to ASTM D2240.

Protocol 2: Synthesis of a Rigid TEGDA-based Plastic

Objective: To synthesize a rigid plastic with high tensile strength and modulus.

Materials:

- Tri(ethylene glycol) diacrylate (TEGDA)
- Trimethylolpropane triacrylate (TMPTA) as a rigid crosslinker
- 2-Hydroxy-2-methyl-1-phenyl-propan-1-one (e.g., Darocur® 1173) as a photoinitiator
- Ethanol (for cleaning)
- Glass slides
- Spacers (e.g., 1 mm thick)
- UV curing system (365 nm wavelength)

Procedure:

- **Formulation Preparation:** In a light-protected container, prepare the resin mixture by combining 68% (w/w) TEGDA, 30% (w/w) TMPTA, and 2% (w/w) photoinitiator.
- **Mixing:** Thoroughly mix the components using a magnetic stirrer or vortex mixer until a homogeneous, clear solution is obtained.
- **Mold Assembly:** Clean two glass slides with ethanol. Place the spacers on one of the glass slides to create a mold of a defined thickness.

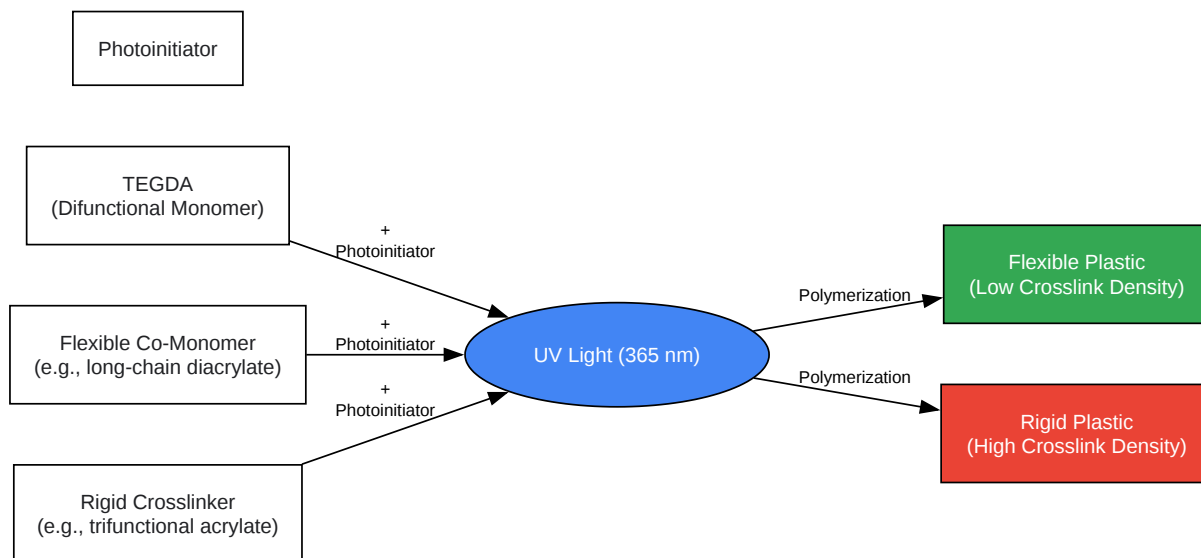
- **Casting:** Carefully pour the resin mixture into the mold, ensuring there are no air bubbles. Place the second glass slide on top to enclose the resin.
- **UV Curing:** Place the mold in the UV curing system. Expose the resin to UV light (365 nm) at an intensity of approximately 10-20 mW/cm² for 5-10 minutes. Curing time may need to be optimized based on the specific UV source and resin thickness.
- **Demolding and Post-Curing:** After curing, carefully separate the glass slides to remove the rigid plastic sheet. A post-curing step at a slightly elevated temperature (e.g., 80°C for 1 hour) in an oven is recommended to ensure complete conversion and enhance mechanical properties.

Characterization:

- **Mechanical Testing:** Cut the cured sheet into dumbbell-shaped specimens according to ASTM D638. Perform tensile testing using a universal testing machine to determine tensile strength, tensile modulus, and elongation at break.
- **Hardness Testing:** Measure the Shore D hardness of the material using a durometer according to ASTM D2240.

Visualizations

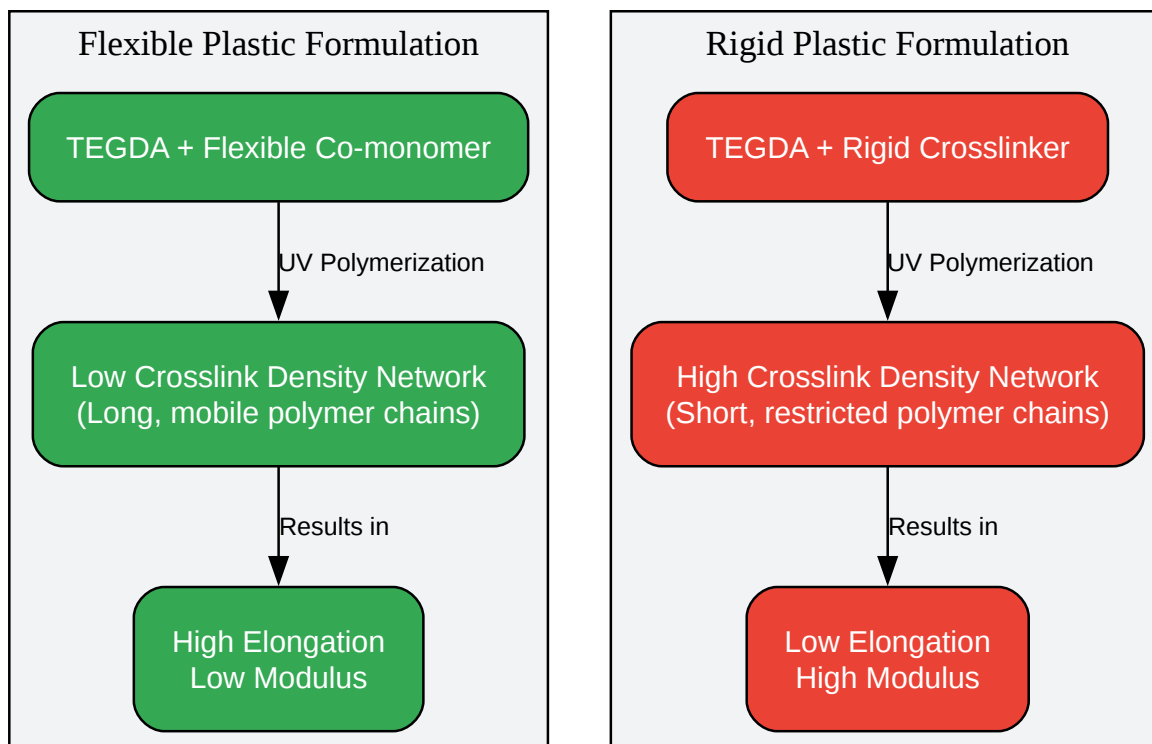
Chemical Structures and Polymerization



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Caption: General workflow for creating TEGDA-based plastics.

Mechanism of Flexibility vs. Rigidity



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Caption: Controlling mechanical properties through formulation.

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